

A Comparative Guide to the Estrogenic Effects of Stilbene Derivatives

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Compound of Interest

Compound Name: 4-Nitrostilbene

Cat. No.: B156276

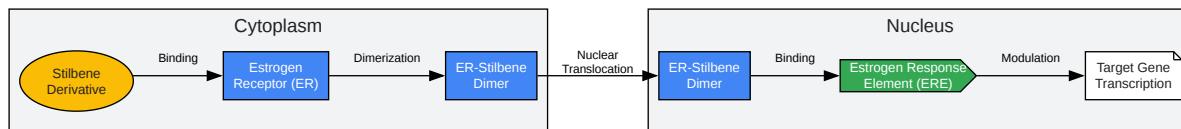
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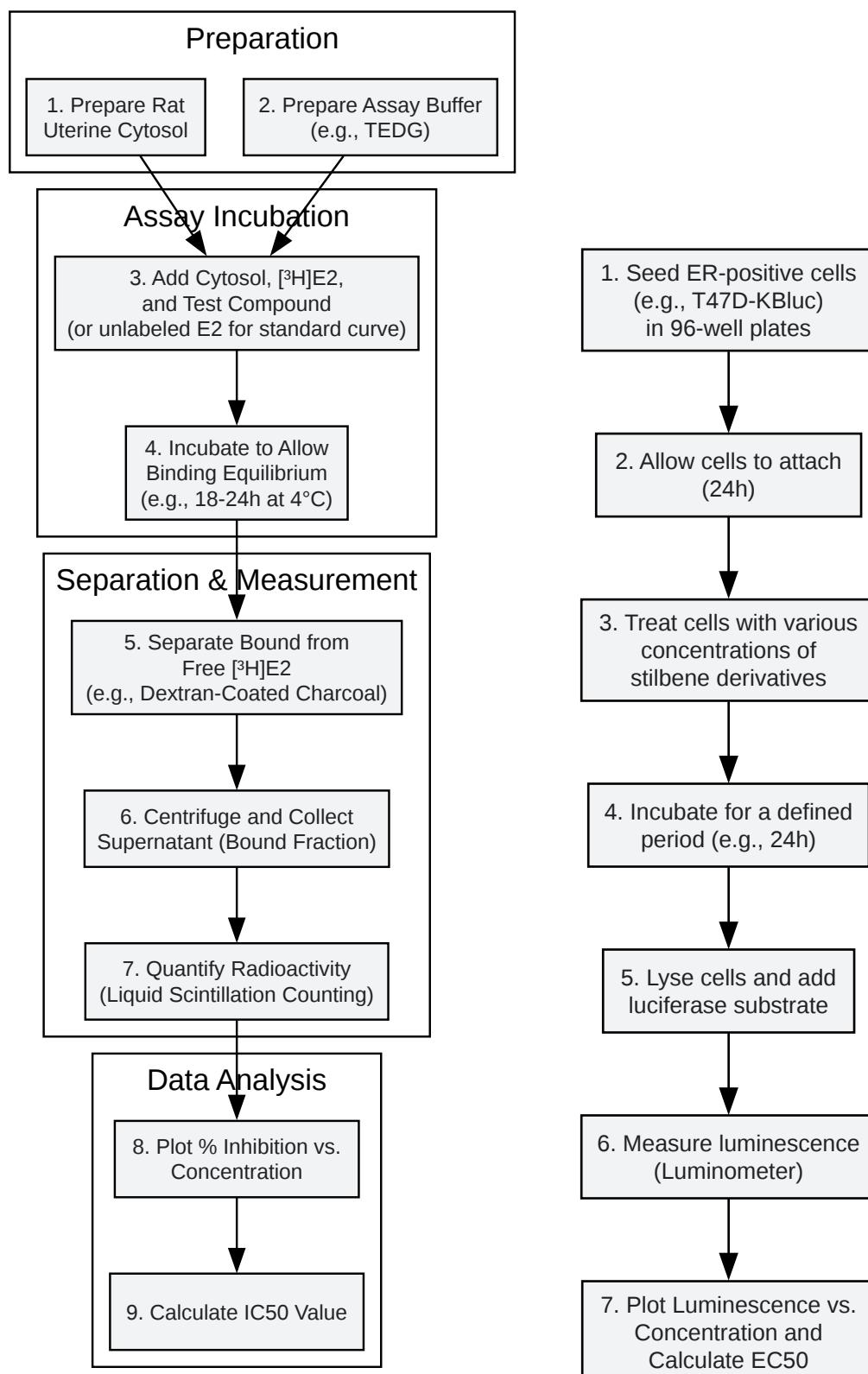
For Researchers, Scientists, and Drug Development Professionals

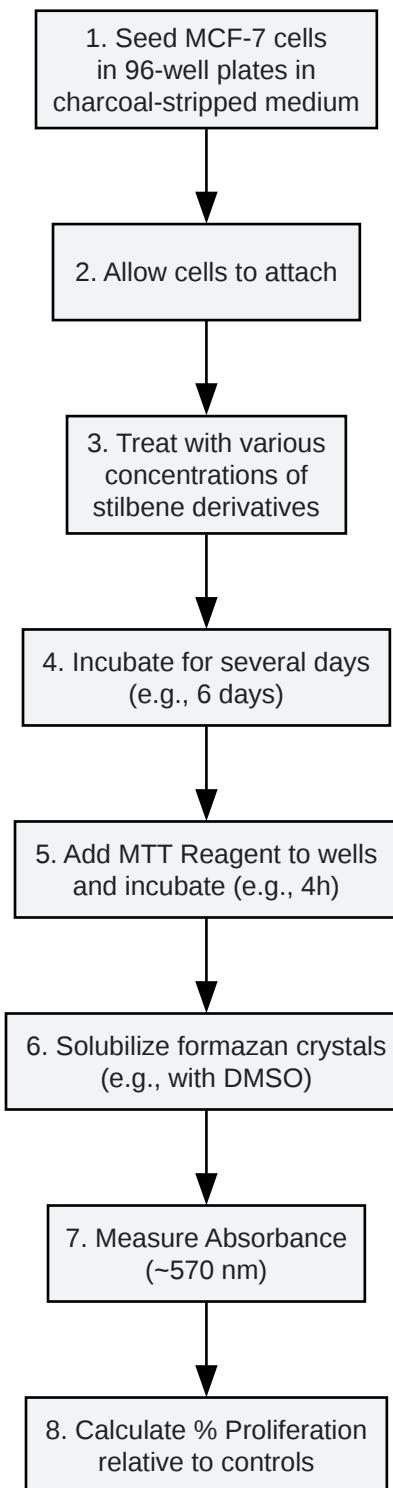
This guide provides an objective comparison of the estrogenic effects of various stilbene derivatives, a class of naturally occurring phenolic compounds. Stilbenes, such as resveratrol found in grapes and pterostilbene in blueberries, have garnered significant attention for their diverse pharmacological activities.^{[1][2]} Due to their structural similarity to 17 β -estradiol, many stilbene derivatives can interact with estrogen receptors (ERs), acting as phytoestrogens or selective estrogen receptor modulators (SERMs).^[3] This guide summarizes key experimental data on their estrogenic potency and provides detailed methodologies for the assays used in their evaluation.

Mechanism of Action: Estrogen Receptor Signaling

Stilbene derivatives primarily exert their estrogenic effects by binding to estrogen receptors, ER α and ER β . These receptors are ligand-activated transcription factors. Upon binding, the receptor-ligand complex undergoes a conformational change, dimerizes, and translocates to the nucleus. Inside the nucleus, the dimer binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes, thereby modulating their transcription. This can lead to various physiological responses, including cell proliferation and differentiation.^{[3][4]}





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